GoSlo-SR-5-69 storage conditions and shelf life

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: GoSlo-SR-5-69

Cat. No.: B15587048

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GoSlo-SR-5-69 Technical Support Center

This technical support guide provides detailed information on the storage, handling, and use of **GoSlo-SR-5-69** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is GoSlo-SR-5-69 and what is its primary mechanism of action?

GoSlo-SR-5-69 is a potent activator of the large conductance Ca2+-activated K+ (BK) channels (KCa1.1).[1] Its primary mechanism of action is to shift the voltage required for half-maximal activation of BK channels to more negative potentials, thereby increasing the channel's open probability at physiological membrane potentials.[1][2]

Q2: What are the recommended storage conditions for GoSlo-SR-5-69?

GoSlo-SR-5-69 powder should be stored at room temperature (RT).[2]

Q3: What is the shelf life of **GoSlo-SR-5-69**?

The manufacturer does not specify a shelf life. For batch-specific information, it is recommended to refer to the Certificate of Analysis.

Q4: In what solvent should I dissolve GoSlo-SR-5-69?

GoSlo-SR-5-69 is soluble in dimethyl sulfoxide (DMSO) up to 100 mM.[2]



Q5: What is the purity of GoSlo-SR-5-69?

The purity of **GoSlo-SR-5-69** is typically ≥98% as determined by HPLC.[2]

Storage Conditions and Shelf Life

Parameter	Value	Source
Storage Temperature	Room Temperature (RT)	[2]
Shelf Life	Not specified; refer to Certificate of Analysis	
Solubility	Soluble to 100 mM in DMSO	[2]
Purity	≥98% (HPLC)	[2]

Troubleshooting Guide

Issue: I am observing precipitation of GoSlo-SR-5-69 in my aqueous experimental buffer.

- Possible Cause: GoSlo-SR-5-69 has limited solubility in aqueous solutions. The final concentration of DMSO in your working solution may be too low to maintain solubility.
- Solution:
 - Ensure your stock solution in DMSO is fully dissolved before further dilution.
 - When preparing your working solution, add the GoSlo-SR-5-69 stock solution to the aqueous buffer with vigorous vortexing or stirring.
 - Consider increasing the final percentage of DMSO in your experimental buffer, if your
 experimental system can tolerate it. It is crucial to run a vehicle control with the same final
 DMSO concentration to account for any solvent effects.

Issue: I am not observing the expected activation of BK channels.

Possible Cause 1: Incorrect concentration. The reported EC50 for GoSlo-SR-5-69 is 251 nM.[1][2] Your experimental concentration may be too low.



- Solution 1: Prepare fresh dilutions and consider using a higher concentration of GoSlo-SR-5-69.
- Possible Cause 2: Degradation of the compound. Although stable at room temperature in powder form, the stability of GoSlo-SR-5-69 in solution over time is not well-documented.
- Solution 2: Prepare fresh stock solutions in DMSO for each experiment. Avoid repeated freeze-thaw cycles of the stock solution.
- Possible Cause 3: Experimental conditions. The activity of GoSlo-SR-5-69 can be influenced
 by factors such as pH and the presence of other substances in your experimental buffer.
- Solution 3: Review the experimental protocol and ensure that the pH and composition of your buffers are appropriate.

Experimental Protocols

Detailed Methodology for Patch-Clamp Electrophysiology:

This protocol is adapted from Roy et al., Eur J Med Chem, 2014.

- Cell Preparation: Isolate rabbit bladder smooth muscle cells by enzymatic digestion.
- · Electrophysiological Recording:
 - Perform experiments using the excised, inside-out configuration of the patch-clamp technique.
 - Use symmetrical K+ solutions (pH 7.2) containing 140 mM KCl, 10 mM HEPES, and 1 mM EGTA.
 - Record single-channel currents from membrane patches.
- Application of GoSlo-SR-5-69:
 - Prepare a stock solution of GoSlo-SR-5-69 in DMSO.



- Dilute the stock solution to the desired final concentration in the recording solution immediately before application to the cytosolic face of the membrane patch.
- Data Analysis:
 - Measure the open probability (Po) of the BK channels in the absence and presence of GoSlo-SR-5-69 at various membrane potentials.
 - Determine the shift in the voltage for half-maximal activation (V1/2) to quantify the effect of the compound.

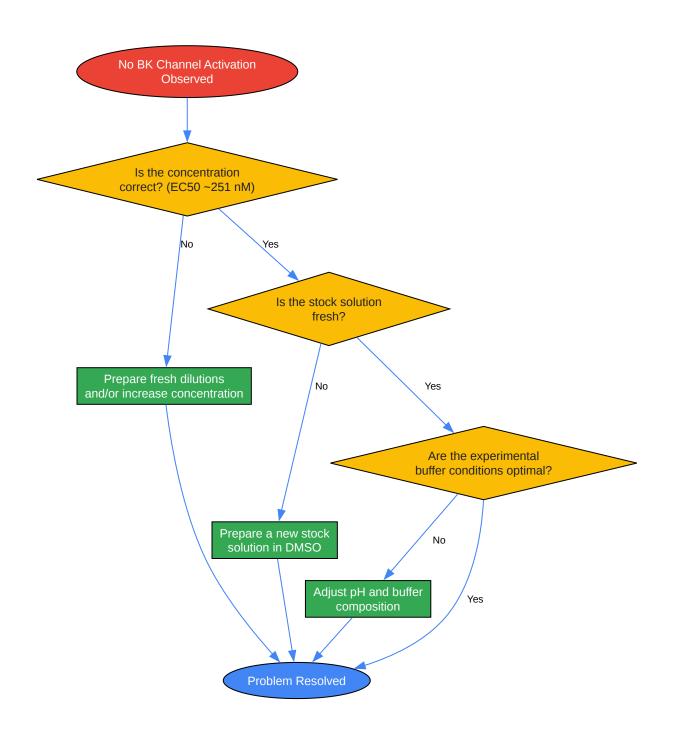
Diagrams



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Caption: Mechanism of action of GoSlo-SR-5-69.





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Caption: Troubleshooting workflow for lack of BK channel activation.



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References

- 1. GoSlo SR 5-69 | Calcium-Activated Potassium (KCa) Channels | Tocris Bioscience [tocris.com]
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- To cite this document: BenchChem. [GoSlo-SR-5-69 storage conditions and shelf life].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587048#goslo-sr-5-69-storage-conditions-and-shelf-life]

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